

2,3,4,5-Tetrachlorophenol CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3,4,5-Tetrachlorophenol

Cat. No.: B165442

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An In-depth Technical Guide to 2,3,4,5-Tetrachlorophenol

This technical guide provides a comprehensive overview of **2,3,4,5-Tetrachlorophenol** (2,3,4,5-TeCP), a significant chlorinated phenolic compound. The information is tailored for researchers, scientists, and professionals in drug development, encompassing its chemical identity, physicochemical properties, toxicological data, and relevant experimental protocols.

CAS Number: 4901-51-3[\[1\]](#)[\[2\]](#)

Molecular Weight: 231.88 g/mol [\[1\]](#)

Physicochemical and Toxicological Data

The following table summarizes key quantitative data for **2,3,4,5-Tetrachlorophenol**, providing a consolidated reference for its physical, chemical, and toxicological properties.

Property	Value	Reference
Molecular Formula	$C_6H_2Cl_4O$	[1] [2]
Melting Point	116 °C (241 °F; 389 K)	[1]
Boiling Point	Sublimes	
Density	1.6 g/cm³	[1]
Appearance	Needles (from petroleum ether, ligroin) or beige solid	[3]
Odor	Phenolic	[1]
Water Solubility	Insoluble	
LogP (Octanol-Water Partition Coefficient)	4.21	[3]
pKa	6.35	[3]
Acute Oral Toxicity (LD ₅₀ , Mouse)	400 mg/kg	

Experimental Protocols

Determination of 2,3,4,5-Tetrachlorophenol in Water Samples by Solid Phase Extraction and Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol is adapted from established environmental analysis methodologies for chlorophenols.

1. Sample Preparation and Extraction:

- Collect a 1-liter water sample in a clean glass bottle.
- Acidify the sample to a pH of 2 with concentrated sulfuric acid.

- Spike the sample with a surrogate standard (e.g., 2,4,6-tribromophenol) to monitor extraction efficiency.
- Condition a solid-phase extraction (SPE) cartridge containing a polystyrene-divinylbenzene sorbent by passing methanol followed by reagent water through it.
- Pass the entire water sample through the conditioned SPE cartridge at a flow rate of 10-15 mL/min.
- After extraction, wash the cartridge with reagent water to remove interferences.
- Dry the cartridge by drawing air or nitrogen through it for 10-20 minutes.
- Elute the trapped analytes from the cartridge with a suitable organic solvent, such as ethyl acetate or dichloromethane.
- Concentrate the eluate to a final volume of 1 mL under a gentle stream of nitrogen.
- Add an internal standard (e.g., d6-phenol) to the concentrated extract prior to GC-MS analysis.

2. GC-MS Analysis:

- Gas Chromatograph (GC) Conditions:
 - Column: 30 m x 0.25 mm ID, 0.25 µm film thickness fused-silica capillary column (e.g., DB-5ms or equivalent).
 - Injector Temperature: 250 °C.
 - Oven Temperature Program: Initial temperature of 60 °C, hold for 2 minutes, ramp to 280 °C at 10 °C/min, and hold for 5 minutes.
 - Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
 - Injection Mode: Splitless.
- Mass Spectrometer (MS) Conditions:

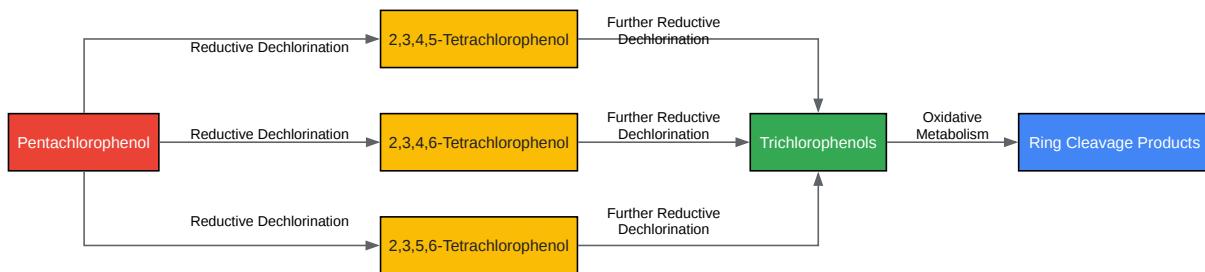
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Source Temperature: 230 °C.
- Quadrupole Temperature: 150 °C.
- Acquisition Mode: Selected Ion Monitoring (SIM) for enhanced sensitivity and specificity. Monitor characteristic ions for **2,3,4,5-Tetrachlorophenol** (e.g., m/z 232, 230, 196).

3. Quantification:

- Create a calibration curve by analyzing a series of standard solutions of **2,3,4,5-Tetrachlorophenol** of known concentrations.
- Calculate the concentration of **2,3,4,5-Tetrachlorophenol** in the sample by comparing its peak area to the peak area of the internal standard and using the calibration curve.

Signaling and Metabolic Pathways

2,3,4,5-Tetrachlorophenol is a known metabolite in the biodegradation pathway of Pentachlorophenol (PCP), a widely used pesticide. The following diagram illustrates the initial steps of this microbial degradation process.



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References

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- To cite this document: BenchChem. [2,3,4,5-Tetrachlorophenol CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b165442#2-3-4-5-tetrachlorophenol-cas-number-and-molecular-weight>]

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